

A Technical Guide to the Eutectic Temperatures of Ostalloy Formulations

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Compound of Interest

Compound Name: Ostalloy
CAS No.: 76093-98-6
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This in-depth technical guide provides a comprehensive overview of the eutectic temperatures and compositions of various **Ostalloy** formulations. **Ostalloy** is a family of low-melting-point alloys, also known as fusible alloys, which are widely utilized in a variety of scientific and industrial applications, including in specialized roles within drug development and testing apparatuses. Their precise melting points are critical for applications such as temperature-sensitive triggering mechanisms, precision casting, and as heat transfer media.

Eutectic Properties of Ostalloy

Ostalloy formulations are notable for being eutectic or near-eutectic alloys. A eutectic system is a homogeneous mixture of substances that melts or solidifies at a single temperature that is lower than the melting point of any of the individual constituents.^{[1][2]} This distinct melting point, the eutectic temperature, is a key characteristic that makes these alloys highly valuable for applications requiring sharp phase transitions. Non-eutectic alloys, in contrast, melt over a range of temperatures, exhibiting a "pasty" or "slushy" state between their solidus and liquidus temperatures.^{[2][3][4]}

The primary component in many **Ostalloy** formulations is bismuth, a metal that expands slightly upon solidification, a property that is advantageous in applications requiring a precise fit, such as in the creation of molds or patterns.[5][6] The addition of other metals like lead, tin, cadmium, and indium allows for the tuning of the alloy's melting point to specific, often very low, temperatures.[6][7]

Eutectic Temperature and Composition of Ostalloy Formulations

The following table summarizes the eutectic temperatures and elemental compositions of common **Ostalloy** formulations. This data is critical for selecting the appropriate alloy for a specific application based on its thermal properties.

Ostalloy Formulation	Eutectic Temperature (°C)	Eutectic Temperature (°F)	Bismuth (Bi) %	Lead (Pb) %	Tin (Sn) %	Cadmium (Cd) %	Indium (In) %
Ostalloy 117	47	117	44.7	22.6	8.3	5.3	19.1
Ostalloy 158	70	158	50.0	26.7	13.3	10.0	-
Ostalloy 281	138	281	58.0	-	42.0	-	-

Note: The compositions are provided in weight percent.[5][8][9]

Experimental Determination of Eutectic Temperature

The determination of the eutectic temperature of a metallic alloy is a critical aspect of its characterization. While specific experimental protocols for each **Ostalloy** formulation are proprietary, the general methodologies employed for such measurements are well-established in materials science. Techniques such as Differential Thermal Analysis (DTA), Differential Scanning Calorimetry (DSC), and Hot-Stage Microscopy (HSM) are commonly used to precisely identify the phase transition temperatures of materials.[10]

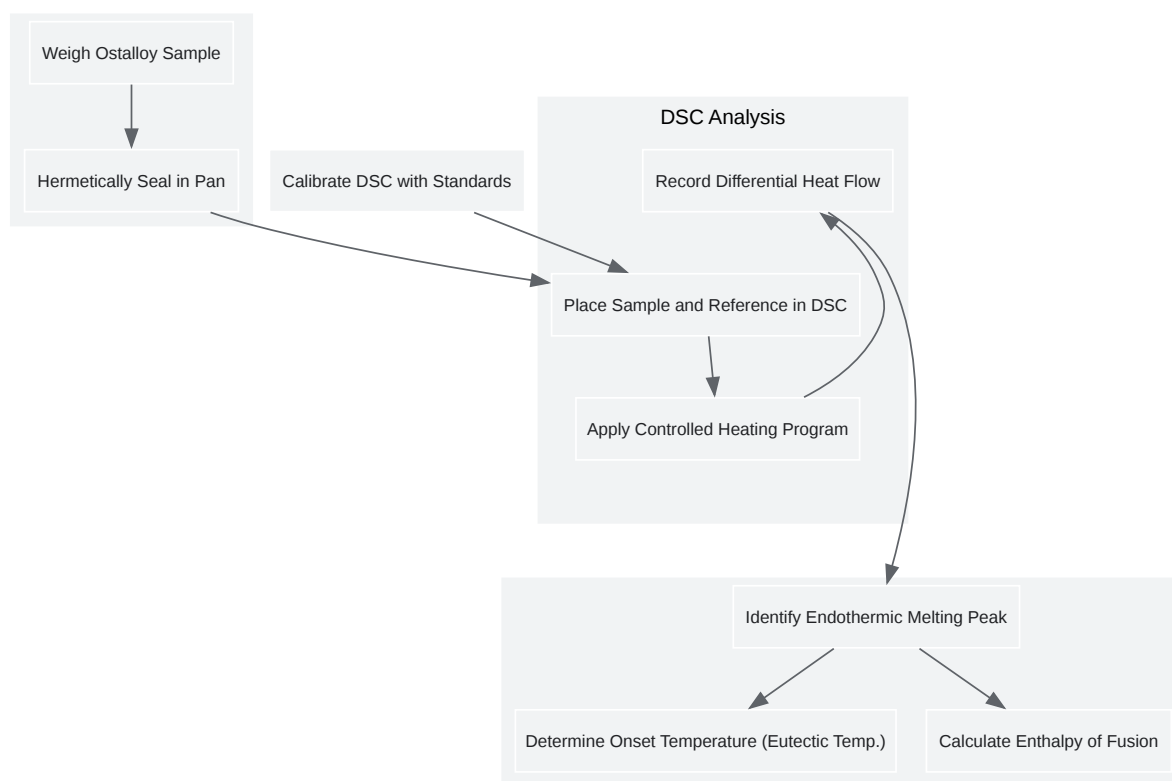
Representative Experimental Protocol: Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. This method is highly sensitive to phase transitions, such as melting.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the **Ostalloy** formulation (typically 5-10 mg) is hermetically sealed in an aluminum or copper pan.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and heat flow using standard reference materials (e.g., indium, tin). An empty sealed pan is used as a reference.
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program. A typical program involves an initial isothermal period, followed by a linear heating ramp at a constant rate (e.g., 5-10 °C/min) through the expected melting range of the alloy. The experiment is conducted under an inert atmosphere, such as nitrogen or argon, to prevent oxidation of the sample.
- **Data Acquisition:** The DSC instrument records the differential heat flow between the sample and the reference as a function of temperature.
- **Data Analysis:** The melting of the eutectic alloy is observed as an endothermic peak on the DSC thermogram. The onset temperature of this peak is typically taken as the eutectic melting temperature. The area under the peak is proportional to the enthalpy of fusion.

The following diagram illustrates a generalized workflow for determining the eutectic temperature of an **Ostalloy** formulation using DSC.



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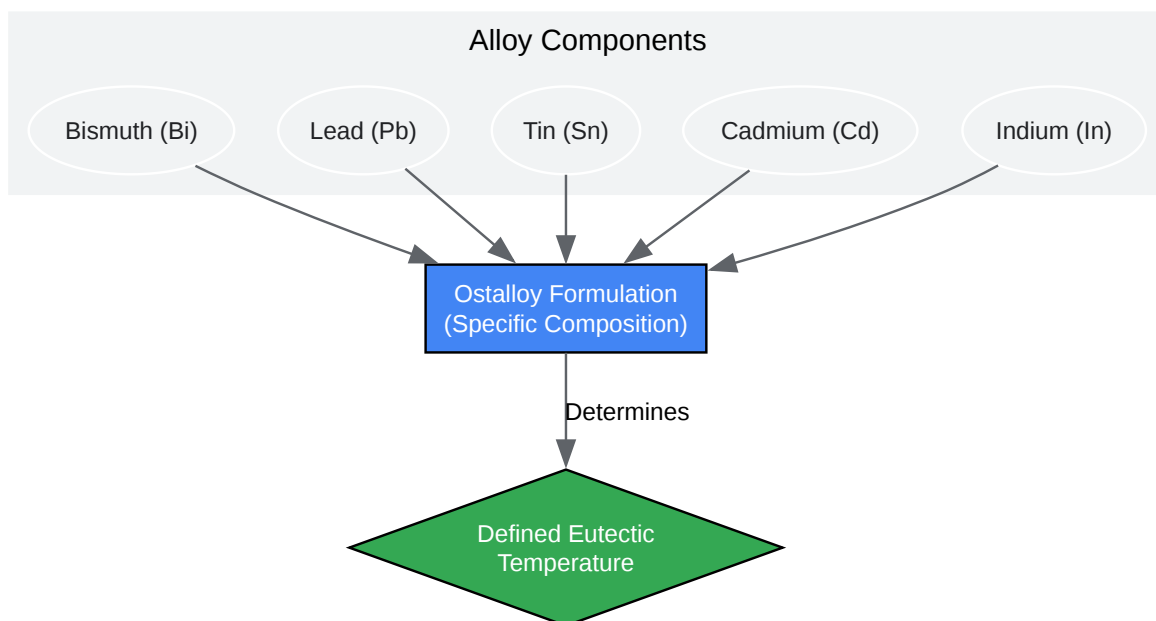
Fig. 1: Experimental workflow for eutectic temperature determination using DSC.

Logical Relationship of Alloy Composition to Eutectic Temperature

The eutectic temperature of an alloy is a direct consequence of its composition. The phase diagram of a binary or multi-component alloy system graphically represents the relationship between temperature, composition, and the phases present at equilibrium. The eutectic point is

a specific point on the phase diagram where the liquidus and solidus lines meet, representing the lowest melting temperature for any composition of that alloy system.

The following diagram illustrates the logical relationship between the elemental components and the resulting eutectic temperature of an **Ostalloy** formulation.



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Fig. 2: Relationship between alloy composition and eutectic temperature.

This guide provides foundational technical information on the eutectic temperatures of various **Ostalloy** formulations. For specific applications, it is recommended to consult the manufacturer's detailed datasheets and to conduct independent thermal analysis to verify the properties of the material.

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